

Application of Elvitegravir in Studies of HIV-1 Latency: Application Notes and Protocols

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Compound of Interest

Compound Name: *HIV-1 integrase inhibitor 11*

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Introduction

Elvitegravir is a potent integrase strand transfer inhibitor (INSTI) used in combination antiretroviral therapy (cART) to treat HIV-1 infection.^{[1][2]} Its primary mechanism of action is the prevention of the covalent insertion of reverse-transcribed viral DNA into the host cell's genome, a critical step in the HIV-1 replication cycle.^{[1][3]} While not a latency-reversing agent (LRA) itself, Elvitegravir plays a crucial role in "shock and kill" strategies aimed at eradicating the latent HIV-1 reservoir. In this context, Elvitegravir is used to prevent the spread of new infections that can arise when latent viruses are reactivated by LRAs.^{[4][5]} These application notes provide detailed protocols for the use of Elvitegravir in the context of HIV-1 latency research, focusing on its application in latency reversal assays and the assessment of its potential off-target effects on host cell transcription.

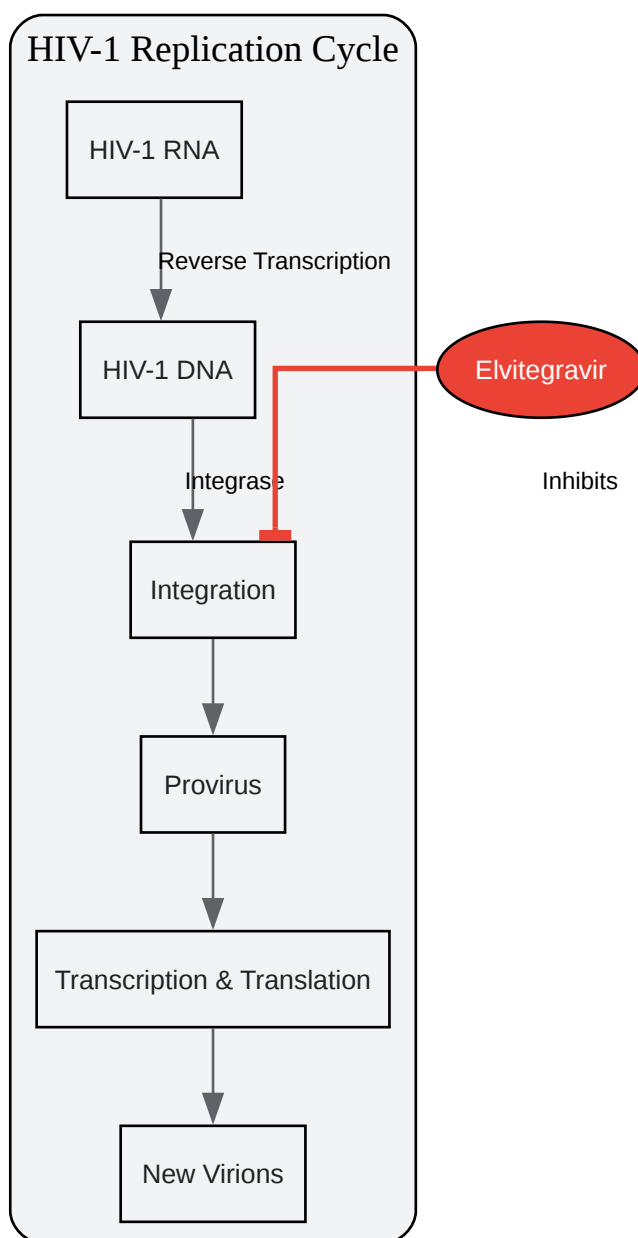
Data Presentation

Table 1: In Vitro Antiviral Potency of Elvitegravir (EVG) Against HIV-1

HIV-1 Subtype	Assay Cell Type	Potency Metric	Value (nM)
Subtype B	Various	IC50	0.7 - 1.5
Subtype C	Various	IC50	Higher than Subtype B
01_AE	Various	IC50	Comparable to Subtype B
02_AG	Various	IC50	Higher than Subtype B

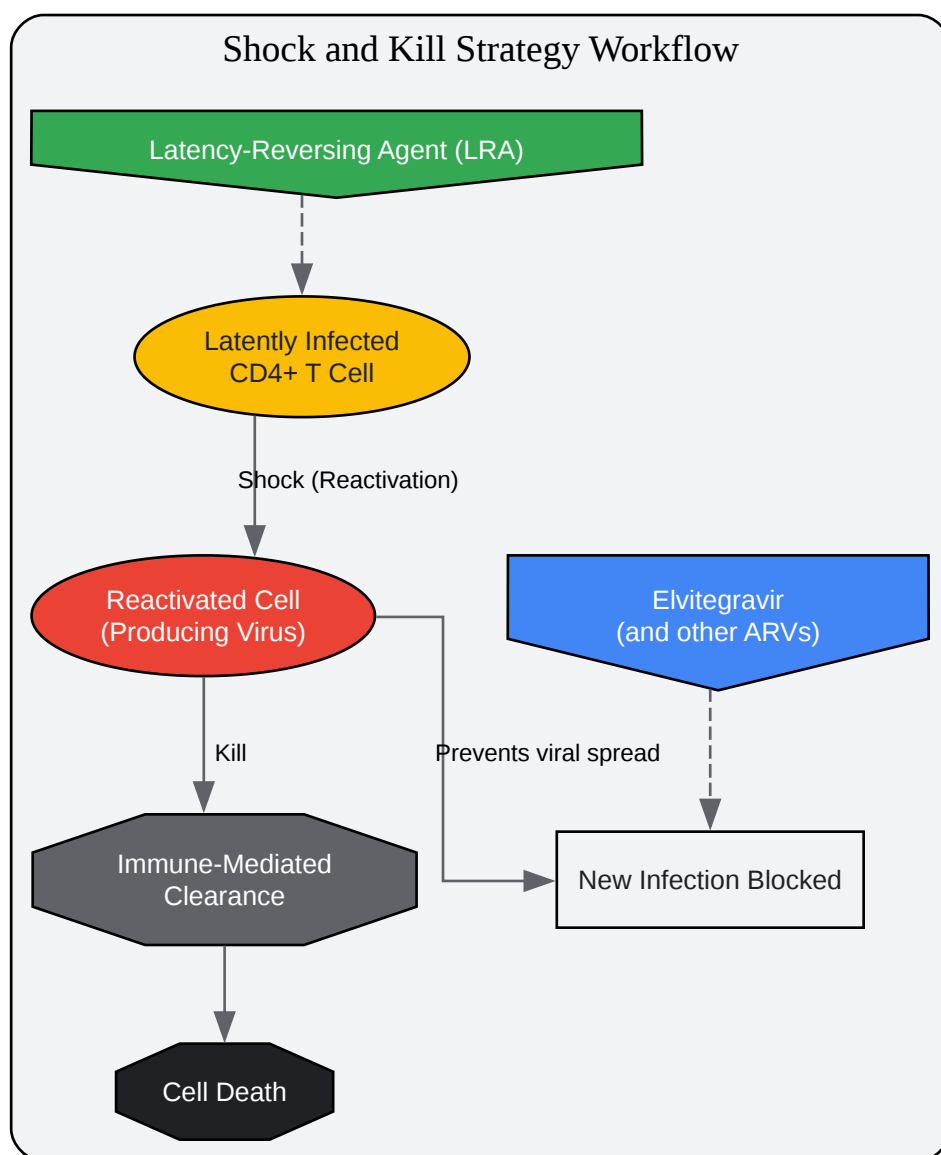
Note: IC50 (half-maximal inhibitory concentration) values can vary depending on the specific cell line and experimental conditions used.[\[6\]](#)[\[7\]](#)

Mandatory Visualizations



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Caption: Mechanism of action of Elvitegravir in the HIV-1 replication cycle.



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